

Application Note: Analytical Characterization of 7-Bromo-1-methylindoline-2,3-dione

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Bromo-1-methylindoline-2,3-dione

CAS No.: 906660-35-3

Cat. No.: B2862226

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Introduction & Compound Profile

7-Bromo-1-methylindoline-2,3-dione is a halogenated N-methylated isatin derivative. The introduction of the bromine atom at the C7 position, combined with N-methylation, significantly alters the electronic properties and lipophilicity of the core isatin scaffold compared to its parent compounds. These modifications are critical for enhancing membrane permeability and metabolic stability in drug candidates.

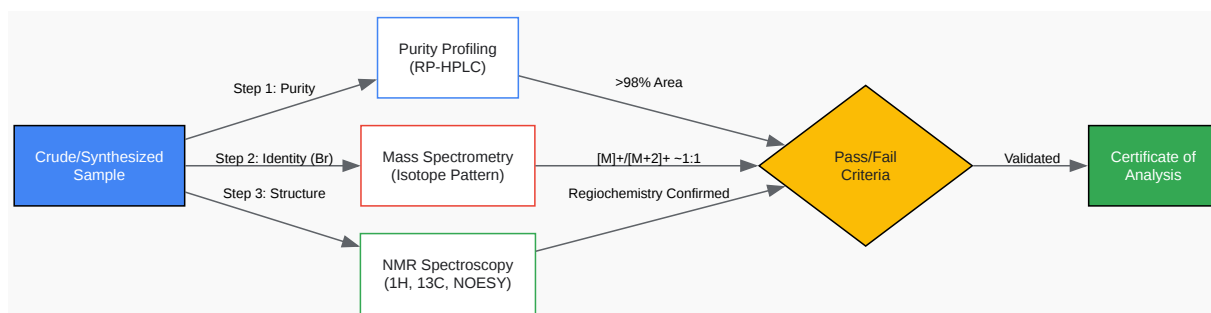
This guide outlines a self-validating analytical workflow to confirm identity, regiochemistry (distinguishing from the common 5-bromo isomer), and purity.

Compound Specification Table

Property	Specification
IUPAC Name	7-Bromo-1-methylindoline-2,3-dione
CAS Number	906660-35-3
Molecular Formula	C
	H
	BrNO
Molecular Weight	240.06 g/mol
Monoisotopic Mass	238.96 (for
	Br)
Appearance	Orange to Red Crystalline Solid
Solubility	Soluble in DMSO, DMF, DCM; Sparingly soluble in MeOH; Insoluble in Water

Analytical Workflow Strategy

The following workflow ensures complete structural validation. The critical path involves distinguishing the 7-bromo regioisomer from the 5-bromo analog using NMR dynamics and confirming the halogen presence via Mass Spectrometry isotope profiling.



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Figure 1: Analytical Characterization Workflow. Blue nodes indicate input/process, Diamond indicates decision gate, Green indicates final output.

Protocol 1: Structural Elucidation via NMR[4]

Distinguishing 7-bromo-1-methylisatin from 5-bromo-1-methylisatin is the most critical analytical challenge. In the 5-bromo isomer, the proton at C7 is present and spatially close to the N-methyl group. In the 7-bromo isomer, C7 is substituted, eliminating this proton.

Experimental Parameters

- Instrument: 400 MHz or higher (600 MHz recommended for NOE studies).
- Solvent: DMSO-
(Preferred for solubility) or CDCl₃.
- Temperature: 298 K.

Expected ¹H NMR Chemical Shifts (DMSO-)

Proton Assignment	Multiplicity	Approx.[1][2][3] Shift (ppm)	Diagnostic Feature
N-CH	Singlet (3H)	3.20 – 3.50	Sharp singlet confirms N-methylation.
H-4	Doublet (d)	7.50 – 7.60	Coupled to H-5.
H-5	Triplet (t) / dd	7.00 – 7.15	Coupled to H-4 and H-6.
H-6	Doublet (d)	7.60 – 7.75	Coupled to H-5; Deshielded by adjacent Br.

Note: In the 7-bromo isomer, the aromatic region integrates to 3 protons. The pattern is typically d-t-d or d-dd-d depending on resolution.

Critical Validation: NOESY/ROESY Experiment

To conclusively prove the Bromine is at position 7:

- Run a 2D NOESY spectrum.
- Target Interaction: Look for cross-peaks between the N-Methyl singlet (~3.2 ppm) and the Aromatic region.
 - 7-Bromo Isomer (Target): NO cross-peak observed. The C7 position is occupied by Br; the nearest proton (H6) is too far for a strong NOE signal.
 - 5-Bromo Isomer (Impurity): Strong cross-peak observed between N-Me and H7 (doublet around 7.4-7.8 ppm).

Protocol 2: Mass Spectrometry (Isotope Profiling)

Bromine possesses a unique isotopic signature that serves as a "fingerprint" for identity confirmation.

Methodology

- Ionization: ESI+ (Electrospray Ionization, Positive Mode) or APCI.
- Solvent: Methanol + 0.1% Formic Acid.[\[4\]](#)

Acceptance Criteria

- Base Peak: Observe
at m/z 240.0 (approx).
- Isotope Pattern (The "1:1 Rule"):
 - Bromine exists as

Br (50.7%) and

Br (49.3%).

- The mass spectrum MUST show two peaks of nearly equal intensity separated by 2 mass units.
- Peak A: $m/z \sim 240$ (
Br isotope)
- Peak B: $m/z \sim 242$ (
Br isotope)
- Ratio: Intensity of Peak A / Peak B
1.0.

Failure to observe this 1:1 doublet indicates de-bromination or incorrect synthesis.

Protocol 3: HPLC Purity Profiling

Isatin derivatives can degrade via ring-opening (hydrolysis) under basic conditions. A robust Reverse-Phase method is required to separate the intact drug from hydrolyzed "isatinic acid" impurities.

Method Parameters

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 m
Mobile Phase A	Water + 0.1% Formic Acid (Maintains acidic pH to prevent ring opening)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Gradient	0-2 min: 10% B (Isocratic hold) 2-15 min: 10% 90% B (Linear Gradient) 15-18 min: 90% B (Wash) 18-20 min: 10% B (Re-equilibration)
Detection	UV at 254 nm (Aromatic core) and 300 nm (Conjugated ketone)
Column Temp	30°C

Data Interpretation[4][7][9][10][11][12]

- Retention Time (RT): 7-Bromo-1-methylisatin is relatively lipophilic due to the Br and Methyl groups. Expect elution late in the gradient (approx. 10-12 min).
- Impurity Flag: A broad, early-eluting peak (RT < 3 min) usually indicates the hydrolyzed ring-opened acid form (2-(2-amino-3-bromo-N-methylphenyl)-2-oxoacetic acid), often caused by improper storage in wet solvents.

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